

Troubleshooting poor recovery of internal standard in FAME analysis

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Compound of Interest

Compound Name: Methyl margarate

Cat. No.: B153840

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Technical Support Center: FAME Analysis

Welcome to the technical support center for troubleshooting Fatty Acid Methyl Ester (FAME) analysis. This guide provides answers to frequently asked questions and detailed troubleshooting steps to address common issues, such as poor recovery of internal standards.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of poor or inconsistent internal standard (IS) recovery in FAME analysis?

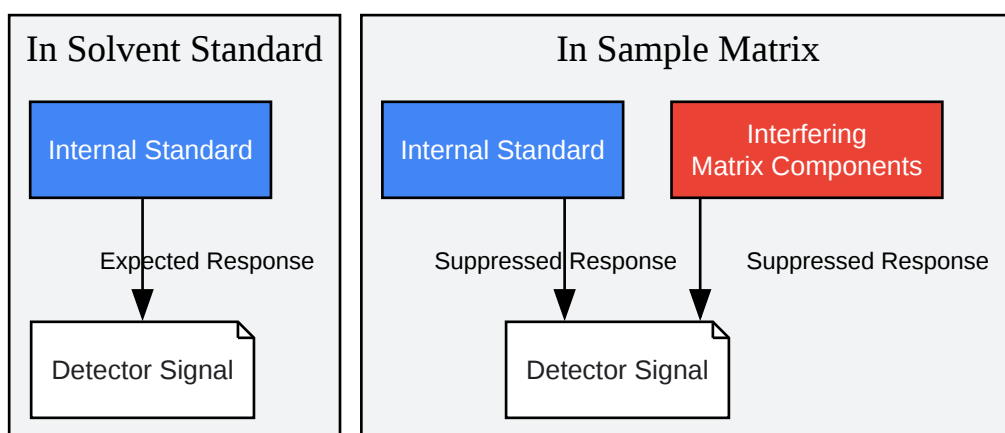
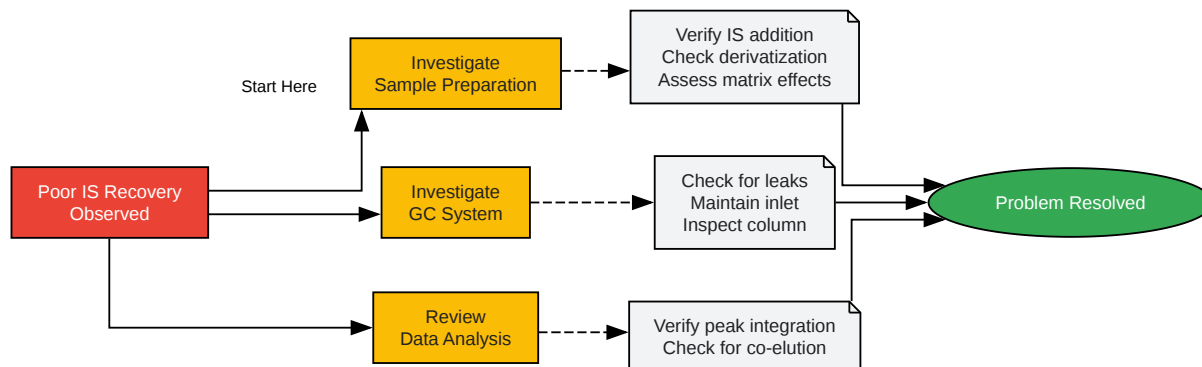
Poor recovery of the internal standard (IS) is a common issue that can compromise the accuracy and reliability of your FAME quantification. The problem can typically be traced back to one of three main areas: Sample Preparation, the Gas Chromatography (GC) System, or Data Analysis.

Potential Causes for Poor IS Recovery:

- Sample Preparation:
 - Inaccurate addition of the IS to the samples.
 - Loss of IS during the extraction or derivatization (methylation) steps.[\[1\]](#)[\[2\]](#)
 - Degradation of the IS due to improper sample handling or storage.

- Matrix effects, where other components in the sample interfere with the IS.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- GC System & Analysis:
 - Inlet Issues: Leaks in the septum, a contaminated or active inlet liner, or incorrect inlet temperature can lead to sample loss or discrimination.[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Column Problems: A degraded or contaminated column can cause poor peak shape and loss of signal.[\[5\]](#)[\[8\]](#)
 - Detector Issues: A contaminated Flame Ionization Detector (FID) or incorrect detector parameters can result in a non-linear or suppressed response.[\[6\]](#)[\[9\]](#)
- Data Analysis:
 - Incorrect peak integration.
 - Co-elution of the IS with an interfering compound from the sample matrix.[\[1\]](#)

Below is a logical workflow to diagnose the source of the problem.



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